Reactivity Profile and Application Workflows of Methoxyphenyl Methylphenol Architectures

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Compound of Interest

Compound Name:	*5-(2-Methoxyphenyl)-3-methylphenol, 95%*
CAS No.:	*855346-73-5*
Cat. No.:	*B6371066*

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Executive Summary

Methoxyphenyl methylphenol (MPMP) compounds—most prominently exemplified by 2-methoxy-4-methylphenol (creosol)—represent a highly versatile class of aromatic architectures. Characterized by a central phenolic core flanked by electron-donating methoxy and methyl substituents, these molecules serve as critical intermediates in pharmaceutical synthesis, robust antioxidants in formulation science, and standard lignin tar surrogates in biomass valorization[1]. This technical guide deconstructs the structural dynamics, redox reactivity, and catalytic transformations of MPMPs, providing researchers with self-validating protocols for leveraging these compounds in advanced chemical workflows.

Structural Dynamics and Electronic Profile

The unique reactivity of the MPMP scaffold is strictly governed by the synergistic electronic effects of its three primary functional groups[2]:

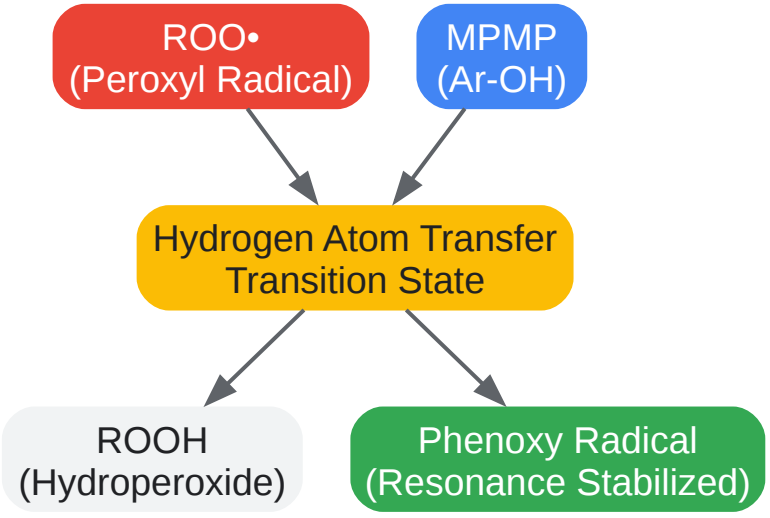
- Phenolic Hydroxyl (-OH): Acts as the primary redox center and hydrogen bond donor.

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- Methoxy Group (-OCH_3): Positioned ortho to the hydroxyl group, it provides strong electron-donating resonance (+R effect). This delocalizes electron density into the aromatic ring, significantly lowering the O-H bond dissociation enthalpy (BDE).
- Methyl Group (-CH_3): Offers inductive electron donation (+I effect), further enhancing the nucleophilicity of the aromatic ring and stabilizing radical intermediates.

Redox Reactivity: Radical Scavenging Mechanisms

The antioxidant capacity of MPMPs is fundamentally tied to their ability to undergo Hydrogen Atom Transfer (HAT) and Single Electron Transfer (SET). When reacting with peroxyl radicals (ROO•), the methoxy group plays a dual role: it sterically shields the resulting phenoxy radical, preventing unwanted dimerization, and electronically delocalizes the unpaired electron[3]. The hydrophilic oxygen radical absorbance capacity (H-ORAC) of these compounds is directly proportional to the stability of the resulting phenoxy radical[3].



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Fig 1: Hydrogen Atom Transfer (HAT) mechanism during peroxyl radical scavenging by MPMP.

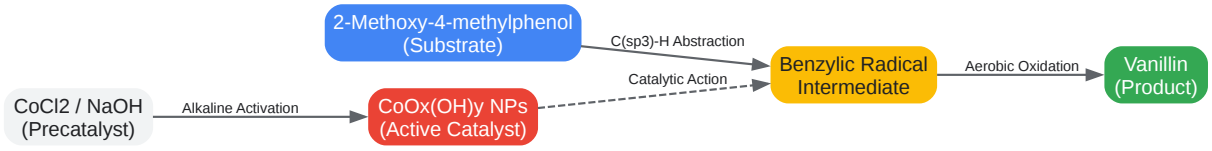
Catalytic Oxyfunctionalization: Aerobic Oxidation to Vanillin

A hallmark of MPMP reactivity is selective benzylic C(sp^3)–H oxyfunctionalization. The aerobic oxidation of 2-methoxy-4-methylphenol to vanillin is a highly sought-after transformation in

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sustainable chemical synthesis[4].

Cobalt salts, such as $CoCl_2$, function as precatalysts in alkaline solutions. Under oxygen and heat, they transform in situ into $CoO_x(OH)y$ nanoparticles, which are the true active species responsible for the oxidation[4]. Interestingly, bulk Co_3O_4 initially yields only 6% vanillin due to its inactive heterogeneous nature; however, heating it in an alcoholic NaOH solution for 24 hours restores its activity to an 85% yield by converting the bulk material into the active nanoparticle form[4].



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Fig 2: Catalytic oxyfunctionalization pathway of 2-methoxy-4-methylphenol to vanillin via Co NPs.

High-Temperature Thermodynamics: Biomass Gasification

In the context of biomass valorization, 2-methoxy-4-methylphenol acts as a standard lignin tar surrogate[5]. Catalytic steam gasification of this compound using a 5% Ni–0.25% Ru/γAl_2O_3 catalyst in a CREC-Riser Simulator demonstrates highly efficient conversion to syngas (H_2, CO, CO_2) at 550–650 °C[5]. The addition of ruthenium to the nickel catalyst significantly enhances the water-gas shift (WGS) and steam reforming (SRM) reaction rates, preventing coke formation through rapid carbon gasification[5].

Quantitative Data Synthesis

Table 1: Aerobic Oxidation Yields of 2-Methoxy-4-methylphenol to Vanillin[4]

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Catalyst System	Reaction Conditions	Active Catalytic Species	Vanillin Yield (%)
$CoCl_2$	NaOH, O_2, 24h	$CoO_x(OH)y$ Nanoparticles	90%
Co_3O_4 (Bulk)	NaOH, O_2, 24h	Inactive Heterogeneous Particles	6%
Co_3O_4 (Activated)	Heated in alc. NaOH 24h, O_2	$CoO_x(OH)y$ Nanoparticles	85%

Table 2: Kinetic Parameters for MPMP Steam Gasification[5]

Parameter	Observed Value	Literature Reference Range	Catalyst System
Activation Energy (WGS)	20.21 kJ/mol	17.5 - 26.6 kJ/mol	5% Ni–0.25% Ru/ γAl_2O_3
Temperature Range	550 - 650 °C	N/A	5% Ni–0.25% Ru/ γAl_2O_3
Reaction Time	5 - 30 s	N/A	5% Ni–0.25% Ru/ γAl_2O_3

Self-Validating Experimental Protocols

Protocol A: Self-Validating Aerobic Oxidation of MPMP

This protocol is designed to ensure that the observed oxidation is strictly catalytic and not a stoichiometric artifact.

- Catalyst Activation: Suspend 5 mol% of Co_3O_4 in a 0.5 M alcoholic NaOH solution. Heat at 80 °C for 24 hours.
    - Causality: Bulk Co_3O_4 is catalytically inert due to low surface area. Prolonged alkaline heating induces a morphological transformation into $CoO_x(OH)y$ nanoparticles, exposing

the active hydroxyl sites required for C-H abstraction[4].

- Substrate Addition: Introduce 1.0 mmol of 2-methoxy-4-methylphenol into the activated catalyst suspension. Purge the vessel with O_2 and maintain a steady balloon pressure.
  - Causality: O_2 serves as the terminal oxidant, driving the benzylic C(sp^3)-H oxyfunctionalization without requiring toxic stoichiometric oxidants[4].
- Reaction Monitoring (Self-Validation): Extract 50 µL aliquots at t=0, t=12h, and t=24h. Quench with dilute HCl and analyze via GC-MS.
  - Causality: This internal time-course tracking validates the system. By proving the continuous disappearance of the substrate and the proportional appearance of vanillin over 24 hours, the system confirms the catalyst is actively turning over (Turnover Number > 1).
- Product Isolation: Acidify the mixture to pH 2, extract with ethyl acetate (3x 15 mL), dry over anhydrous Na_2SO_4, and concentrate in vacuo.

Protocol B: Kinetic Evaluation via DPPH Radical Scavenging

This protocol utilizes a built-in control matrix to validate the dynamic range of the spectrophotometric assay.

- Reagent Preparation: Dissolve 2,2-diphenyl-1-picrylhydrazyl (DPPH) in HPLC-grade methanol to a concentration of 0.1 mM.
  - Causality: Methanol is chosen because it effectively solvates both the hydrophobic MPMP derivatives and the polar DPPH radical, ensuring homogeneous, diffusion-controlled reaction kinetics[3].
- Control & Test Setup (Self-Validation): Prepare four distinct cuvettes:
  - Blank: 3 mL Methanol (Establishes baseline optical clarity).

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- Negative Control: 3 mL DPPH solution (Establishes maximum radical absorbance; validates DPPH stability).
- Positive Control: 2.9 mL DPPH + 0.1 mL Trolox standard (Proves the assay can successfully detect HAT-based scavenging).
- Test Sample: 2.9 mL DPPH + 0.1 mL MPMP solution (10-100 µM).

- Spectrophotometric Analysis: Incubate all cuvettes in the dark for 30 minutes at room temperature. Read absorbance at 517 nm.
  - Causality: The reduction in absorbance at 517 nm directly correlates to the number of hydrogen atoms transferred from the MPMP's phenolic -OH to the DPPH radical, disrupting its extended conjugation[3].

References

- Title: Aerobic Oxidation of 2-Methoxy-4-methylphenol to Vanillin Catalyzed by Cobalt/NaOH: Identification of CoOx(OH)y Nanoparticles as the True Catalyst Source: ACS Catalysis (American Chemical Society) URL:[Link]
- Title: Kinetic Model of Catalytic Steam Gasification of 2-Methoxy-4-methylphenol Using 5% Ni–0.25% Ru/γAl2O3 in a CREC-Riser Simulator Source: MDPI URL:[Link]
- Title: Mechanism for the reaction between 2-methoxy-4-methylphenol and ROO• Source: ResearchGate URL:[Link]
- Title: 2-Methoxy-4-Methylphenol | C8H10O2 | CID 7144 Source: PubChem (National Institutes of Health) URL:[Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Methoxy-4-Methylphenol | C8H10O2 | CID 7144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. mdpi.com [mdpi.com]

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